

Technical Guide: Physicochemical Properties of Methyl 3-Chloropropionate

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Compound of Interest

Compound Name: Methyl 3-chloropropionate

Cat. No.: B1361392

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This technical guide provides an in-depth overview of the key physicochemical properties of **methyl 3-chloropropionate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the experimentally determined values for these properties and provides detailed, generalized protocols for their measurement.

Core Physicochemical Data

Methyl 3-chloropropionate ($C_4H_7ClO_2$) is a halogenated ester recognized for its utility as a reagent and solvent in various chemical syntheses.^[1] An accurate understanding of its physical properties is crucial for its effective use and for the design of experimental processes such as purification by distillation.

The boiling point and density are fundamental physical constants that are indicative of the substance's purity and are essential for process modeling and safety assessments. A summary of these properties is presented below.

Table 1: Physicochemical Properties of **Methyl 3-Chloropropionate**

Property	Value	Conditions
Boiling Point	153.15–156 °C	At atmospheric pressure (760 mmHg)[1][2][3][4]
70 °C	At reduced pressure (80 Torr) [2]	
Density	1.1861–1.2 g/cm ³	At standard conditions[1][2][3]

Experimental Protocols

The following sections describe generalized, standard laboratory procedures for the experimental determination of the boiling point and density of a liquid compound such as **methyl 3-chloropropionate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] This can be determined through several methods, including distillation and the capillary method.

2.1.1. Simple Distillation Method

This method is suitable for determining the boiling point of a pure liquid or for separating a volatile liquid from non-volatile solutes.[6]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - Assemble the simple distillation apparatus, ensuring all joints are securely clamped.
 - Place a volume of **methyl 3-chloropropionate** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
 - Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser.

- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.[\[6\]](#)

2.1.2. Micro-Boiling Point (Capillary) Method

This technique is useful when only a small amount of the substance is available.[\[7\]](#)

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating bath (e.g., paraffin or silicone oil), and a means to secure the test tube and thermometer.[\[8\]](#)
[\[9\]](#)
- Procedure:
 - Attach the small test tube containing a small sample of **methyl 3-chloropropionate** to the thermometer.
 - Place the sealed capillary tube, open end down, into the liquid in the test tube.
 - Immerse the assembly into the heating bath.
 - Heat the bath slowly and observe the capillary tube.[\[8\]](#)
 - A stream of bubbles will emerge from the open end of the capillary as the air inside expands and is replaced by the vapor of the liquid.
 - When a continuous stream of bubbles is observed, stop heating.
 - The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube as the apparatus cools.[\[7\]](#)

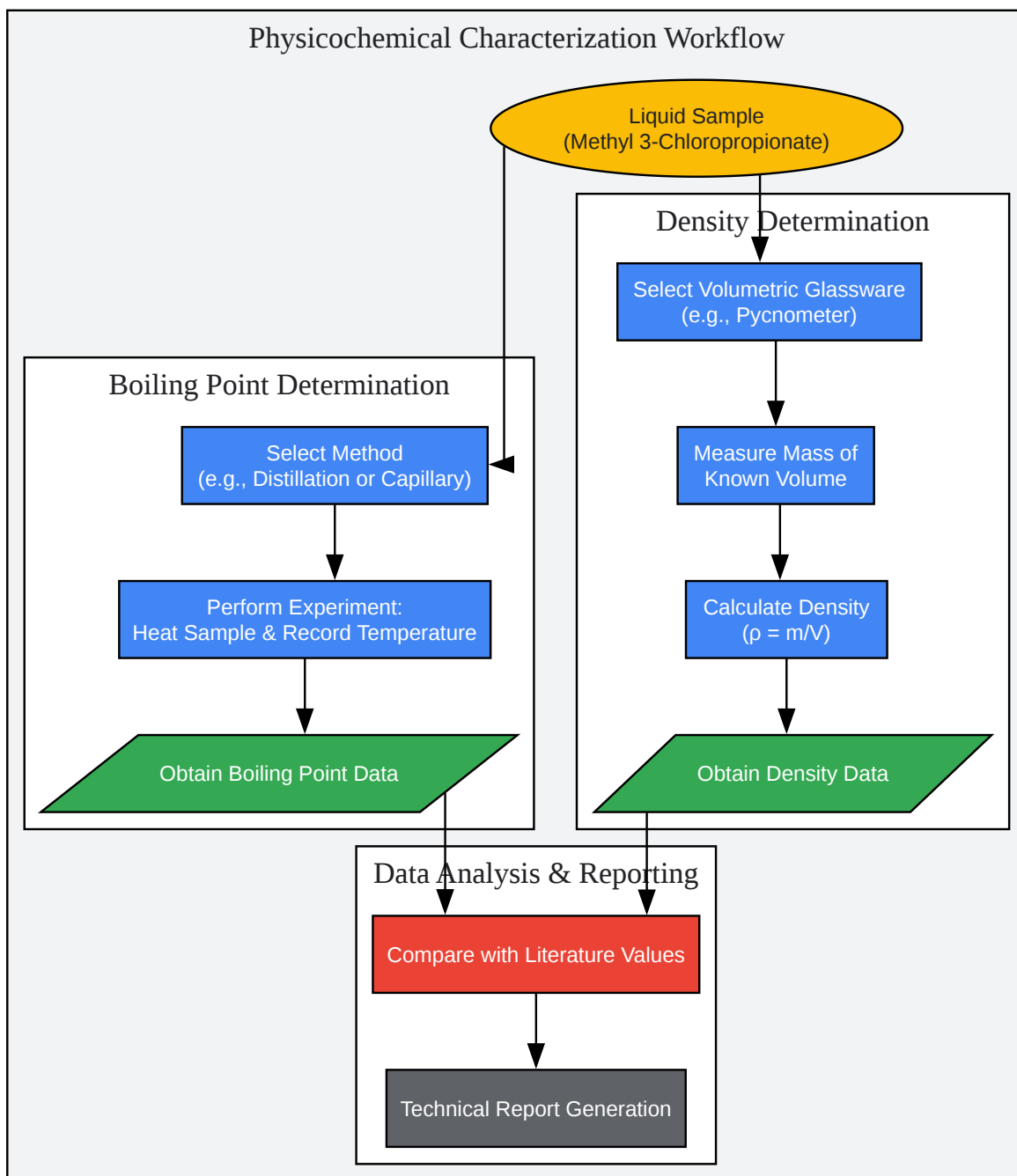
Density is the mass of a substance per unit volume ($\rho = m/V$).[\[10\]](#) For liquids, it is typically measured using a pycnometer, a graduated cylinder, or a pipette for accurate volume measurement.[\[11\]](#)

- Apparatus: A digital balance, a volumetric container with a known volume (e.g., a 10 mL graduated cylinder or pycnometer), and a thermometer.[\[10\]](#)[\[12\]](#)

- Procedure:
 - Measure and record the mass of the clean, dry volumetric container (e.g., measuring cylinder).[10]
 - Carefully add a specific volume of **methyl 3-chloropropionate** to the container. Record the volume accurately, reading from the bottom of the meniscus.[10]
 - Measure and record the combined mass of the container and the liquid.[10]
 - Subtract the mass of the empty container to determine the mass of the liquid.
 - Calculate the density by dividing the mass of the liquid by its volume.[13]
 - Record the temperature of the liquid, as density is temperature-dependent.[11]

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of the physical properties of a liquid sample like **methyl 3-chloropropionate**.



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Caption: Workflow for determining the boiling point and density of a liquid.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Methyl 3-Chloropropionate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1361392#methyl-3-chloropropionate-boiling-point-and-density\]](https://www.benchchem.com/product/b1361392#methyl-3-chloropropionate-boiling-point-and-density)

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